

Application Note: Preparation of DC-U4106 Stock Solution in DMSO

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Compound of Interest

Compound Name: DC-U4106

Cat. No.: B15566364

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **DC-U4106** using Dimethyl Sulfoxide (DMSO) as the solvent. **DC-U4106** is a potent and selective inhibitor of Ubiquitin-Specific Protease 8 (USP8), a deubiquitinating enzyme implicated in various cellular processes and diseases, including cancer.^{[1][2]} Proper preparation of a stable, concentrated stock solution is critical for ensuring accuracy and reproducibility in downstream biological assays. This guide includes quantitative data, a step-by-step experimental protocol, and best practices for storage to maintain the compound's integrity.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **DC-U4106** and recommended storage conditions for its DMSO stock solution.

Parameter	Value	Source(s)
Molecular Formula	C ₂₉ H ₂₇ N ₅ O ₅	[1][3]
Molecular Weight	525.56 g/mol	[3][4][5][6]
Purity	≥95% - 98.09%	[1][3]
Appearance	Yellow to brown solid	[4]
Solubility in DMSO	Varies by supplier and method. Reported as:- Slightly soluble: 0.1-1 mg/mL[1]- 25 mg/mL (47.57 mM) with ultrasonication and warming to 60°C[4][5]	[1][4][5]
Storage of Solid	-20°C for up to 3 years; 4°C for up to 2 years.[6][7] Store sealed, away from moisture and light.[5][6]	[5][6][7]
Stock Solution Storage	-80°C for up to 6 months.[4][5] [6][7]-20°C for up to 1 month. [4][5][6][7]	[4][5][6][7]

Experimental Protocol: Preparation of a 10 mM DC-U4106 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays. Adjust calculations accordingly for different desired concentrations.

2.1 Materials and Equipment

- **DC-U4106** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath sonicator

2.2 Calculation of Required Mass

To prepare a 10 mM stock solution, use the following formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

For example, to prepare 1 mL of a 10 mM stock solution:

- Concentration = 10 mM = 0.01 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 525.56 g/mol

$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 525.56 \text{ g/mol} \times 1000 \text{ mg/g} = 5.26 \text{ mg}$

The table below provides the required volume of DMSO to add for common stock concentrations based on pre-weighed amounts of **DC-U4106**.^{[4][5][6]}

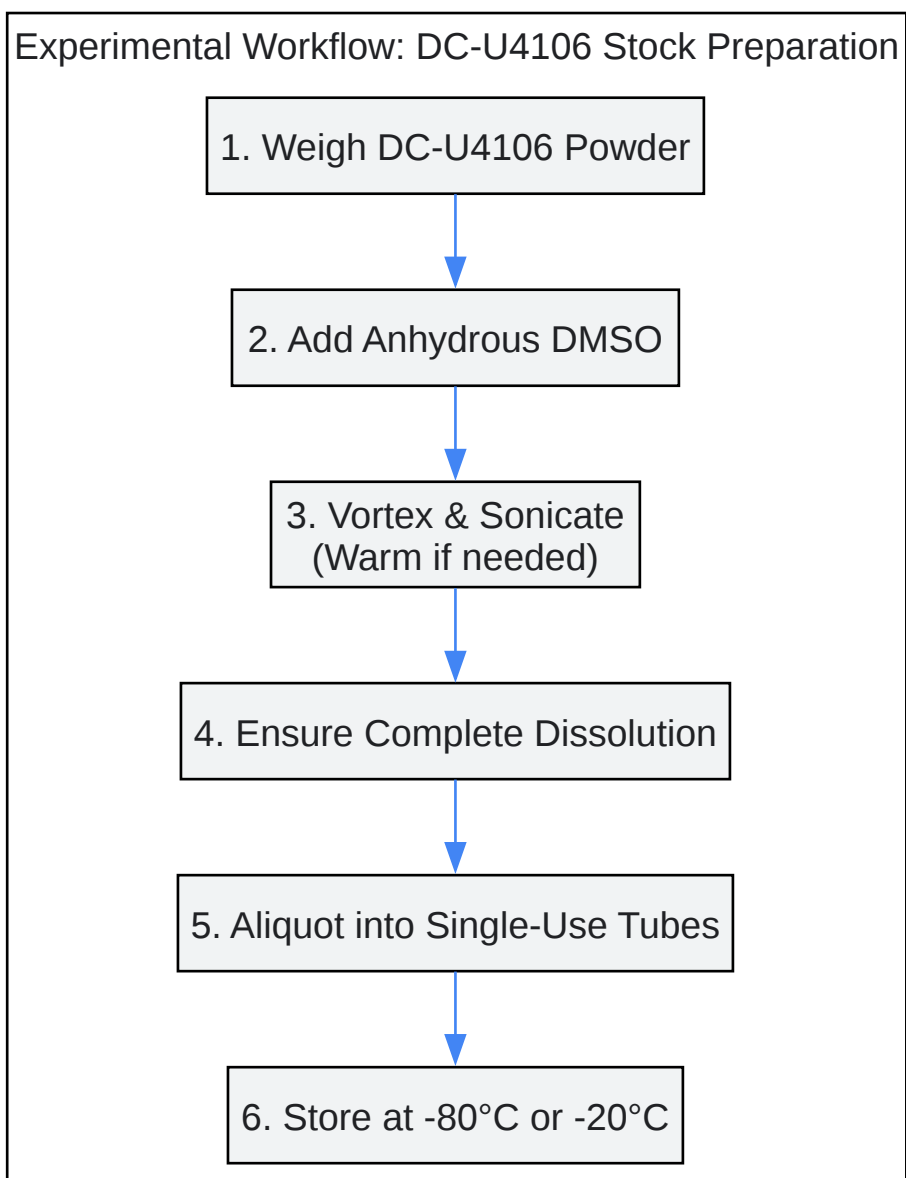
Mass of DC-U4106	DMSO Volume for 1 mM	DMSO Volume for 5 mM	DMSO Volume for 10 mM
1 mg	1.9027 mL	0.3805 mL	0.1903 mL
5 mg	9.5137 mL	1.9027 mL	0.9514 mL
10 mg	19.0273 mL	3.8055 mL	1.9027 mL

2.3 Step-by-Step Procedure

- Preparation: Allow the vial of **DC-U4106** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

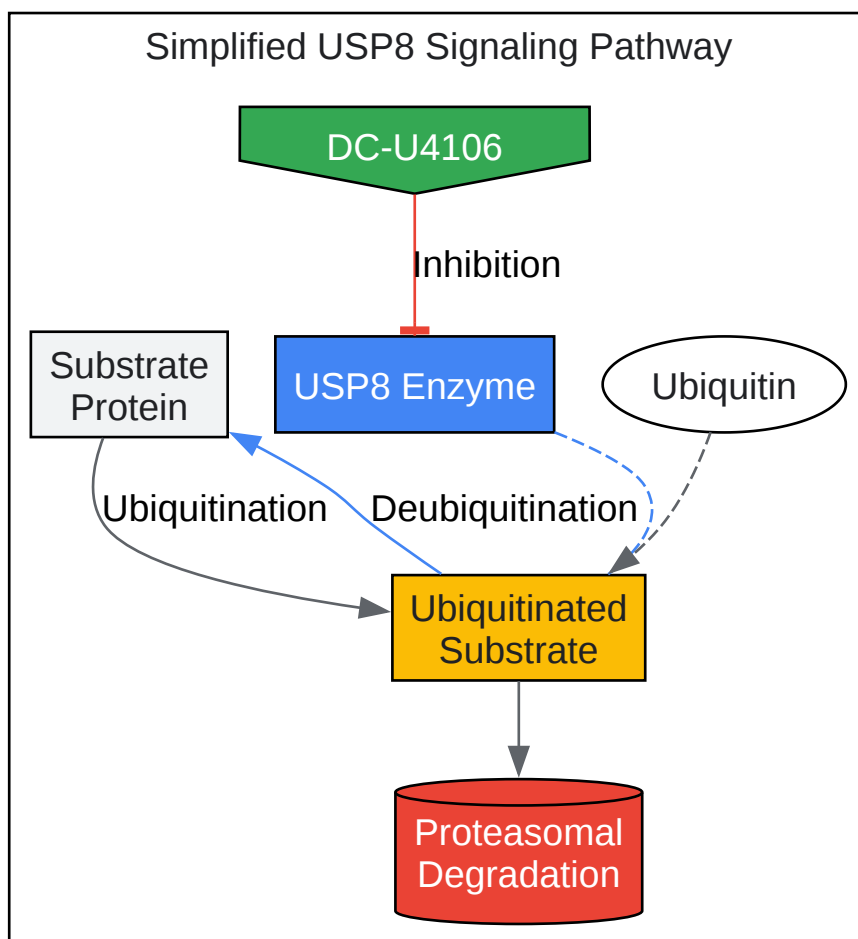
- Weighing: Carefully weigh out the calculated amount of **DC-U4106** powder (e.g., 5.26 mg) and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of high-purity DMSO (e.g., 1 mL for a 10 mM solution from 5.26 mg) to the powder.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes. Due to the compound's solubility characteristics, full dissolution may require additional steps.[1]
- Assisted Dissolution (If Necessary): If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[4][5] Gentle warming up to 60°C can also be applied to aid dissolution.[4][5] Visually inspect the solution to ensure no particulates are present.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles, which can degrade the compound.[7]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4][5][6][7]

Mandatory Visualizations



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Caption: Workflow for **DC-U4106** stock solution preparation.



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Caption: Inhibition of USP8 by **DC-U4106** prevents substrate deubiquitination.

Handling and Dilution for Assays

- Working Solution: When preparing working solutions for cell-based assays, thaw an aliquot of the DMSO stock and dilute it stepwise in your culture medium.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- Aqueous Solubility: **DC-U4106** has low aqueous solubility. Diluting the DMSO stock directly into a large volume of aqueous buffer may cause precipitation. A stepwise dilution is recommended to mitigate this.[7]

Safety Precautions

- Handle **DC-U4106** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.

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